

2-Bromo-4-methylphenol CAS number and molecular weight

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Compound of Interest

Compound Name: **2-Bromo-4-methylphenol**

Cat. No.: **B149215**

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An In-depth Technical Guide to 2-Bromo-4-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-methylphenol**, a halogenated phenolic compound with applications in various scientific and industrial fields. This document details its chemical properties, synthesis protocols, and known biological activities, offering valuable information for professionals in research, development, and drug discovery.

Core Chemical and Physical Properties

2-Bromo-4-methylphenol, also known as 2-bromo-p-cresol, is a substituted phenol with a bromine atom at the ortho position and a methyl group at the para position relative to the hydroxyl group. Its chemical structure lends it to a range of applications, from being an antimicrobial agent to a precursor in the synthesis of more complex molecules.

Property	Value
CAS Number	6627-55-0
Molecular Formula	C ₇ H ₇ BrO
Molecular Weight	187.03 g/mol
Appearance	Clear colorless to pale yellow liquid or white to off-white crystalline powder
Solubility	Slightly soluble in water

Synthesis of 2-Bromo-4-methylphenol

The primary method for synthesizing **2-Bromo-4-methylphenol** is through the electrophilic bromination of p-cresol (4-methylphenol). Various protocols exist, differing in the choice of solvent, brominating agent, and reaction conditions. Below are summaries of common experimental approaches.

Experimental Protocol 1: Bromination using Bromine in a Chlorinated Solvent

This method involves the direct bromination of p-cresol using liquid bromine in a solvent such as chloroform or methylene dichloride at low temperatures.

Materials:

- p-Cresol
- Chloroform (or methylene dichloride)
- Bromine
- Water

Procedure:

- In a four-necked flask, dissolve p-cresol (e.g., 2.00 moles) in chloroform (e.g., 2.51 moles).

- In a separate funnel, prepare a solution of bromine (e.g., 2.30 moles) in chloroform (e.g., 3.75 moles).
- Cool the p-cresol solution to -5 to 0°C with stirring.
- Slowly add the bromine solution dropwise to the p-cresol solution, maintaining the low temperature. The addition may take several hours.
- After the addition is complete, continue the reaction for a set period.
- Wash the reaction mixture with water to remove hydrogen bromide. The organic layer can be washed until neutral.
- The solvent is then removed by distillation, first at atmospheric pressure and then under reduced pressure, to yield the crude product.
- Further purification can be achieved by vacuum distillation.[\[1\]](#)[\[2\]](#)

Experimental Protocol 2: Continuous Bromination in a Tubular Reactor

For larger-scale synthesis, a continuous flow process can be employed to improve control over reaction conditions and enhance safety.

Materials:

- p-Cresol
- Dichloroethane
- Bromine

Procedure:

- Prepare a solution of p-cresol in dichloroethane and a separate solution of bromine in dichloroethane. Cool both solutions to between -20°C and -5°C.
- Using pumps, feed the two solutions at controlled rates into a tubular reactor.

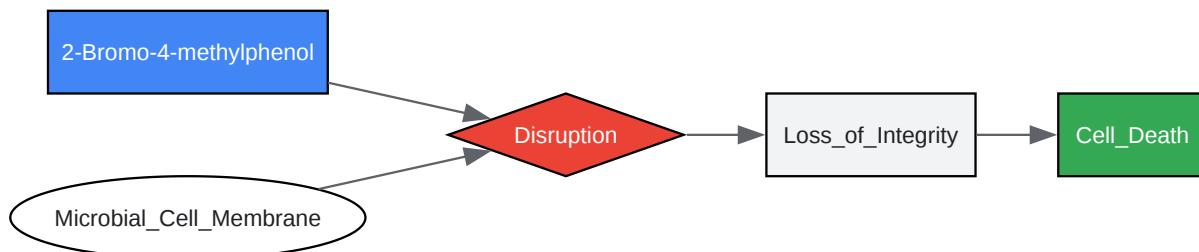
- The reaction mixture exits the reactor into a receiving flask. The temperature of the reaction can be monitored and controlled.
- The hydrogen bromide gas generated is typically absorbed in water.
- After the reaction, the product mixture is worked up, which may include washing and solvent removal, followed by purification.[3]

Biological Activities and Mechanisms of Action

2-Bromo-4-methylphenol is recognized for its antimicrobial properties and has been investigated for its potential antioxidant and anti-inflammatory effects.

Antimicrobial Activity

2-Bromo-4-methylphenol is utilized as an antiseptic and preservative in various products, including personal care items.[4] Its mechanism of action against microorganisms is primarily attributed to the disruption of cell membranes.[4] This leads to the loss of cellular integrity and ultimately, cell death.[4]



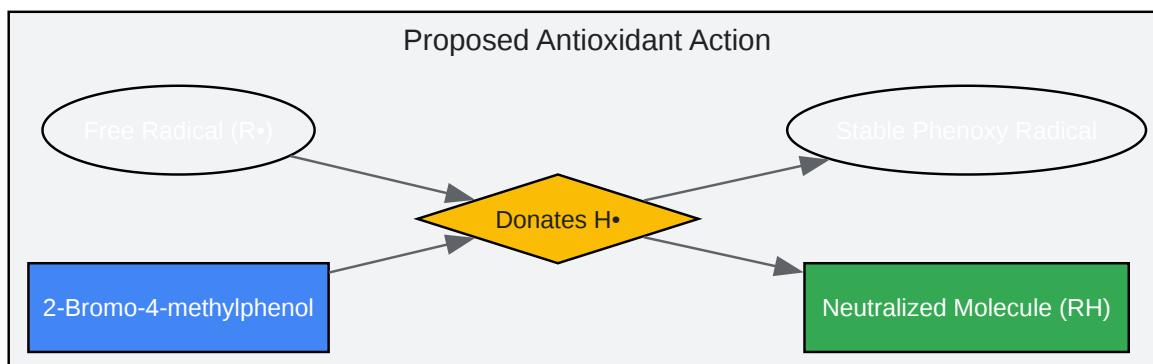
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Caption: Antimicrobial mechanism of **2-Bromo-4-methylphenol**.

Potential Antioxidant and Anti-inflammatory Signaling Pathways

While direct studies on the specific signaling pathways modulated by **2-Bromo-4-methylphenol** are limited, its structural similarity to other phenolic antioxidants, such as butylated hydroxytoluene (BHT), suggests potential mechanisms of action.

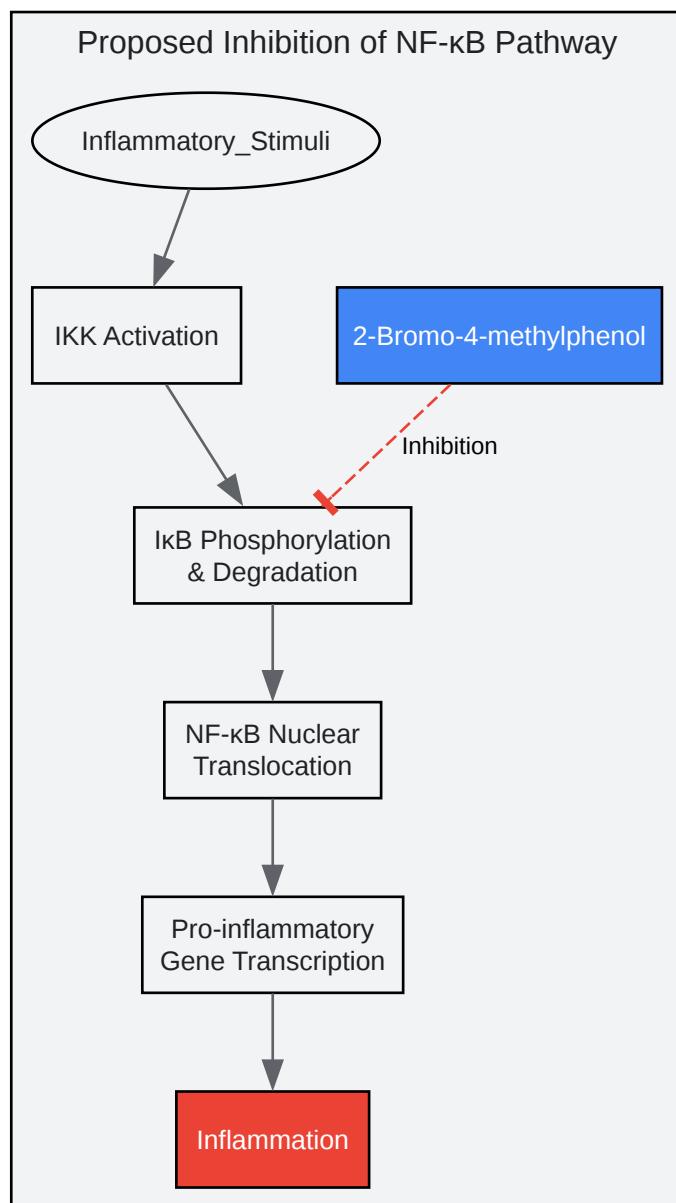
Proposed Antioxidant Mechanism: Phenolic compounds are known to act as free radical scavengers. The hydroxyl group on the phenol ring can donate a hydrogen atom to a free radical, thereby neutralizing it and terminating the radical chain reaction. The resulting phenoxy radical is stabilized by resonance.



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Caption: Proposed free radical scavenging mechanism of **2-Bromo-4-methylphenol**.

Proposed Anti-inflammatory Pathway: Many phenolic compounds exhibit anti-inflammatory properties by inhibiting key signaling pathways, such as the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway. NF- κ B is a crucial transcription factor that regulates the expression of pro-inflammatory genes. It is hypothesized that **2-Bromo-4-methylphenol**, like other related compounds, may interfere with this pathway, leading to a reduction in the inflammatory response.



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Caption: Proposed anti-inflammatory mechanism via NF-κB inhibition.

Applications in Drug Development and Research

The chemical structure of **2-Bromo-4-methylphenol** makes it a valuable intermediate in organic synthesis. The presence of the bromine atom allows for further functionalization through various cross-coupling reactions, enabling the construction of more complex molecules.

with potential therapeutic applications. Its established antimicrobial properties also make it a compound of interest for the development of new antiseptic and preservative agents.

Safety and Handling

2-Bromo-4-methylphenol is considered to be a hazardous substance. It can cause skin and eye irritation and may cause respiratory irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Disclaimer: The information on signaling pathways is based on the known activities of structurally related compounds and should be considered proposed mechanisms for **2-Bromo-4-methylphenol** pending direct experimental verification.

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